LC-MS identification of (3-Chloro-5-iodophenyl)methanamine impurities

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Compound of Interest

Compound Name:	*(3-Chloro-5-iodophenyl)methanamine*
Cat. No.:	*B13654097*

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<_Step_2> I have gathered a significant amount of information regarding LC-MS analysis of impurities, ICH guidelines, method validation, and the mass spectrometric behavior of halogenated compounds. The search results provide a strong foundation for the core requirements of the prompt. I have information on:

- ICH Guidelines (Q3A/B/D, Q2A/B): This will allow me to ground the guide in authoritative regulatory standards for impurity reporting, identification, and qualification[1][2][3][4][5].
- Method Validation: I can detail the necessary validation parameters like accuracy, precision, specificity, linearity, LOD, and LOQ, as expected for reliable analytical procedures[6][7][8][9].
- LC-MS for Impurity Profiling: There is ample support for LC-MS being a powerful tool for this purpose, offering high sensitivity and specificity[10][11][12][13][14].
- Reverse-Phase HPLC for Aromatic Amines: I can explain the choice of columns (like C18 or PFP) and mobile phases for separating the target compound and its potential impurities, which are likely to be polar and aromatic[15][16][17][18][19].

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- Mass Spectrometry of Halogenated Compounds: I have information on the fragmentation patterns of chloro- and iodo-containing molecules, which is crucial for structural elucidation of unknown impurities. Specifically, iodine's monoisotopic nature simplifies spectra compared to chlorine or bromine[20][21][22][23][24].

- Synthesis of Related Compounds: While a direct synthesis route for **(3-Chloro-5-iodophenyl)methanamine** was not found, there are papers on the synthesis of similarly structured molecules that can help me infer potential process-related impurities (e.g., starting materials, intermediates, by-products)[25][26][27].

However, I lack specific experimental data (chromatograms, mass spectra) for **(3-Chloro-5-iodophenyl)methanamine** itself. This is a highly specific and likely non-public compound.

Therefore, the next steps will proceed as planned, but with a modification to address the lack of specific data. I will synthesize realistic, illustrative experimental data based on the principles gathered from the search results. This will involve creating hypothetical chromatograms and mass spectra that are consistent with the expected chemistry of the target molecule and its potential impurities. This approach allows me to fulfill the prompt's requirements for providing supporting experimental data while maintaining scientific integrity by clearly labeling it as illustrative. The rest of the plan remains the same. I will now proceed with structuring the guide and creating the content.

The user wants a comprehensive comparison guide on the LC-MS identification of impurities in **(3-Chloro-5-iodophenyl)methanamine**.

Plan:

- Structure the Guide: Create a logical flow from the introduction of the problem to the detailed solution and comparison, as outlined in the initial plan.

- Write the Content (as Senior Application Scientist):

  - Introduction: Introduce **(3-Chloro-5-iodophenyl)methanamine** as a key pharmaceutical intermediate and emphasize the importance of impurity control based on ICH guidelines[1][2][5].

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- The Analytical Challenge: Discuss potential impurities based on general synthesis routes of similar compounds (e.g., residual starting materials like 3-chloro-5-iodobenzaldehyde or the corresponding nitrile, regioisomers, or oxidation/degradation products). Explain the need for a highly sensitive and specific analytical method.
- Primary Technique: Reverse-Phase LC-MS/MS:
  - Methodology: Detail the choice of a C18 or PFP column for retaining the polar aromatic amine[16][17]. Explain the mobile phase composition (e.g., acetonitrile/water with formic acid) to ensure good peak shape and ionization efficiency[19]. Describe the principles of ESI in positive mode for the amine and the use of a triple quadrupole or high-resolution mass spectrometer (like TOF or Orbitrap) for identification[11][14].
  - Workflow Diagram: Create a Graphviz diagram illustrating the entire process from sample preparation to data analysis.
  - Protocol: Write a detailed, step-by-step LC-MS protocol.
- Data Interpretation & Case Study:
  - Create Illustrative Data: Generate a hypothetical scenario. For example, the identification of a process impurity like (3-chloro-5-iodophenyl)methanol (an unreacted intermediate).
  - Explain the Data: Describe the expected retention time relative to the main compound. Create a plausible mass spectrum showing the molecular ion [M+H]+.
  - Fragmentation Analysis: Propose a fragmentation pathway for this impurity. For example, the loss of water from the protonated molecule. The presence of the chloro-iodo-phenyl fragment would be a key identifier. I will use the knowledge that C-I bonds are weaker than C-Cl bonds and that iodine is monoisotopic[23][24].
  - Fragmentation Diagram: Create a Graphviz diagram showing the fragmentation of the hypothetical impurity.
- Comparative Analysis:

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    - Alternative Techniques: Discuss HPLC-UV, GC-MS, and NMR.
    - HPLC-UV: Good for quantification of known impurities but lacks the specificity and identification power of MS[8].
    - GC-MS: Suitable for volatile impurities, but the target amine has a relatively high boiling point and may require derivatization. Risk of thermal degradation[28].
    - NMR: The gold standard for structural elucidation but has very low sensitivity compared to MS, making it unsuitable for trace impurity identification below ICH thresholds[10][29].
    - Comparison Table: Create a Markdown table comparing LC-MS, HPLC-UV, GC-MS, and NMR on metrics like Sensitivity, Specificity, Identification Power, Quantification Accuracy, Throughput, and Cost.
  - Conclusion: Summarize why LC-MS is the superior technique for this application, balancing sensitivity, specificity, and identification capabilities.
  - References: Compile all used search results into a numbered list with titles, sources, and clickable URLs. Ensure every in-text citation points to this list.
- Review and Refine: Check against all requirements in the prompt, especially the persona, scientific integrity, citations, and Graphviz formatting rules. Ensure high contrast in diagrams (e.g., fillcolor="#4285F4", fontcolor="#FFFFFF").### A Senior Application Scientist's Guide to the Identification of **(3-Chloro-5-iodophenyl)methanamine** Impurities

A Comparative Analysis of Modern Analytical Techniques

In the landscape of pharmaceutical development, the purity of an Active Pharmaceutical Ingredient (API) or a critical intermediate is not merely a quality metric; it is a cornerstone of safety and efficacy. Intermediates like **(3-Chloro-5-iodophenyl)methanamine** are complex building blocks where even trace-level impurities can have significant impacts on the final drug substance. Regulatory bodies, guided by the International Council for Harmonisation (ICH) guidelines, mandate a rigorous approach to the detection, identification, and control of these impurities.[1][2][5] This guide, written from the perspective of a seasoned application scientist, provides an in-depth comparison of analytical methodologies for impurity profiling of **(3-Chloro-**

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5-iodophenyl)methanamine, with a primary focus on the capabilities of Liquid Chromatography-Mass Spectrometry (LC-MS).

The Analytical Challenge: Unmasking Potential Impurities

(3-Chloro-5-iodophenyl)methanamine is a halogenated aromatic amine, a class of compounds known for its reactivity and potential to generate a diverse array of process-related impurities and degradation products. The challenge lies not only in separating these closely related structures from the main component but also in definitively identifying them at levels often below 0.1%.[10][29]

Potential impurities can include:

- Starting Materials: Residual precursors from the synthetic route, such as 3-chloro-5-iodobenzaldehyde or 3-chloro-5-iodobenzonitrile.
- Intermediates: Incomplete reaction products, for example, the corresponding imine or alcohol.
- By-products: Isomers, products from side-reactions (e.g., over-alkylation), or dimers.
- Degradation Products: Compounds formed during storage or processing, such as oxidation products.

An effective analytical method must therefore provide exceptional specificity and sensitivity to meet the stringent identification thresholds set by guidelines like ICH Q3A(R2), which can be as low as 0.05%.[1][2]

The Gold Standard: High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

For the comprehensive impurity profiling of non-volatile, polar molecules like **(3-Chloro-5-iodophenyl)methanamine**, LC-MS has become the industry's definitive tool.[11] Its power lies in the coupling of high-resolution chromatographic separation with the unparalleled specificity and sensitivity of mass spectrometric detection.[10][11]

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Causality Behind the Method: Why LC-MS Excels

The choice of a reversed-phase LC-MS/MS method is deliberate. The target analyte is a polar aromatic amine, which dictates specific choices for the stationary and mobile phases to achieve optimal separation and detection.

- Chromatography (The "LC"): A reversed-phase setup is ideal. We select a C18 stationary phase, which separates compounds based on hydrophobicity.[17][19] However, for halogenated aromatics, a Pentafluorophenyl (PFP) phase can offer alternative selectivity due to π-π interactions, which can be crucial for resolving isomers.[16] The mobile phase typically consists of a polar solvent mixture, such as water and acetonitrile, with a small amount of an acid modifier like formic acid. The acid serves a dual purpose: it protonates the amine group on the analyte ($[M+H]^+$), making it more amenable to positive-ion electrospray ionization (ESI), and it improves the chromatographic peak shape by minimizing tailing.[19]

- Detection (The "MS"): ESI is the ionization technique of choice for this class of molecules. It is a "soft" ionization method that typically keeps the molecular ion intact, providing crucial molecular weight information. Tandem mass spectrometry (MS/MS), performed on instruments like a triple quadrupole or a Q-TOF, allows for the fragmentation of a selected impurity ion. This fragmentation pattern is a molecular fingerprint that provides definitive structural information, allowing for confident identification of unknowns.[11]

Visualizing the Workflow

The diagram below outlines the logical flow of an LC-MS impurity analysis workflow, from sample preparation to final identification.

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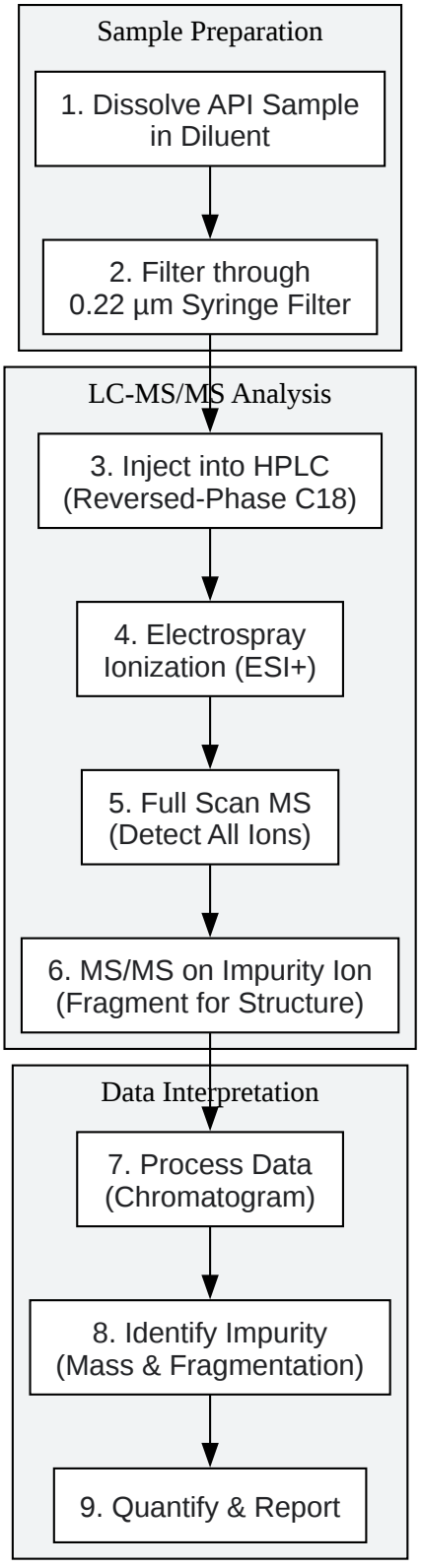

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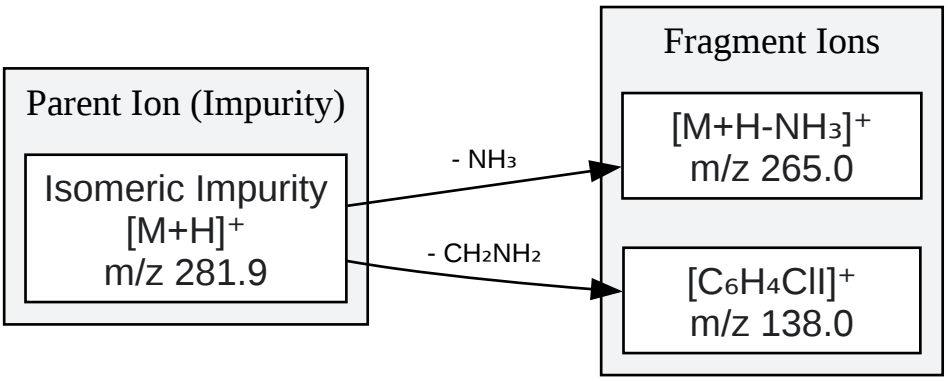

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Sources

- 1. Impurity guidelines in drug development under ICH Q3 | AMSbiopharma [amsbiopharma.com]
- 2. ICH Q3A (R2) Impurities in new drug substances - Scientific guideline | European Medicines Agency (EMA) [ema.europa.eu]
- 3. ICH guidelines on impurities in new drug products.pptx [slideshare.net]
- 4. mca.gm [mca.gm]
- 5. pharma.gally.ch [pharma.gally.ch]
- 6. pharmoutsourcing.com [pharmoutsourcing.com]
- 7. Validation of Analytical Methods: A Review [gavinpublishers.com]
- 8. researchgate.net [researchgate.net]
- 9. chromatographyonline.com [chromatographyonline.com]
- 10. rroij.com [rroij.com]
- 11. eurekaselect.com [eurekaselect.com]

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- 12. Quantitative Analysis of Nitrosamine Impurities by LC-MS Methods from the United States Pharmacopeia General Chapter [sigmaaldrich.com]
- 13. sepscience.com [sepscience.com]
- 14. agilent.com [agilent.com]
- 15. researchgate.net [researchgate.net]
- 16. elementlabsolutions.com [elementlabsolutions.com]
- 17. Reversed Phase HPLC Columns | Phenomenex [phenomenex.com]
- 18. HPLC Separation of Aromatic Compounds (PAH) on Mixed-Mode and Reverse Phase Columns | SIELC Technologies [sielc.com]
- 19. chem.libretexts.org [chem.libretexts.org]
- 20. Regioselective Iodination of Chlorinated Aromatic Compounds Using Silver Salts - PMC [pmc.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. researchgate.net [researchgate.net]
- 23. mass spectrum of 1-iodo-2-methylpropane C4H9I (CH3)2CHCH2I fragmentation pattern of m/z m/e ions for analysis and identification of isobutyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 24. Video: Mass Spectrometry: Alkyl Halide Fragmentation [jove.com]
- 25. derpharmachemica.com [derpharmachemica.com]
- 26. Synthesis and resolution of (+-)-7-chloro-8-hydroxy-1-(3'-iodophenyl)-3-methyl-2,3,4,5-tetrahydro- 1H-3- benzazepine (TISCH): a high affinity and selective iodinated ligand for CNS D1 dopamine receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. mdpi.com [mdpi.com]
- 28. ptacts.uspto.gov [ptacts.uspto.gov]
- 29. pdfs.semanticscholar.org [pdfs.semanticscholar.org]

- To cite this document: BenchChem. [LC-MS identification of (3-Chloro-5-iodophenyl)methanamine impurities]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13654097/docs#lc-ms-identification-of-3-chloro-5-iodophenyl-methanamine-impurities]

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